

A Comprehensive Guide to the Proper Disposal of Acetone-13C3

Author: BenchChem Technical Support Team. **Date:** March 2026

Compound of Interest

Compound Name: Acetone-13C3

CAS No.: 93628-01-4

Cat. No.: B057817

[Get Quote](#)

This guide provides essential, step-by-step procedures for the safe and compliant disposal of **Acetone-13C3**. As researchers, scientists, and drug development professionals, our commitment to safety and environmental stewardship extends beyond the benchtop to the entire lifecycle of the chemicals we use. This document is designed to be your preferred source for handling this specific laboratory solvent, ensuring operational safety and regulatory adherence. The chemical and physical hazards of **Acetone-13C3** are identical to those of standard acetone; its isotopic labeling does not alter its flammability or toxicity, and thus it must be managed as a hazardous waste.^{[1][2]}

Hazard Identification and Waste Characterization

Before disposal, it is imperative to understand the hazards associated with **Acetone-13C3**. Under the Resource Conservation and Recovery Act (RCRA), a waste is deemed hazardous if it exhibits specific characteristics or is explicitly listed.^{[3][4]} Acetone is classified as a hazardous waste primarily due to its ignitability.^{[3][5]}

Causality: Acetone has a very low flash point (-17°C / 1.4°F), meaning it can form an ignitable vapor-air mixture at well below room temperature. Improper disposal, such as pouring it down a drain, can lead to the accumulation of explosive vapors in plumbing and sewer systems.

The following table summarizes the critical hazard information for **Acetone-13C3**, derived from its Safety Data Sheet (SDS) and global hazard communication systems.^{[1][6]}

Hazard Attribute	Classification	Details
GHS Pictograms		Flammable Liquid
	Eye Irritant, STOT SE 3	
Signal Word	Danger	Indicates a high level of hazard.
Hazard Statements	H225	Highly flammable liquid and vapor.[1]
H319	Causes serious eye irritation. [1]	
H336	May cause drowsiness or dizziness.[1]	
Primary Hazard Class	Ignitability	Flash Point < 60°C (140°F).[5]
UN Number	1090	For transport and shipping.[6]

Core Principles of Compliant Disposal

The foundation of proper chemical waste management rests on a "cradle-to-grave" responsibility, meaning the generator of the waste is accountable for it from creation to final disposal.[7] This process is governed by four key principles.

- Characterize: Correctly identify the waste. As established, **Acetone-13C3** is a non-halogenated, flammable solvent waste.[8]
- Segregate: Never mix incompatible waste streams. Acetone waste should be kept separate from acids, bases, and especially strong oxidizers to prevent violent chemical reactions.[5][9] Mixing hazardous waste with non-hazardous waste unnecessarily increases the volume and cost of disposal.[10]
- Contain: Use appropriate, sealed, and clearly labeled containers for waste accumulation.[4][9]

- Communicate: Ensure waste is properly documented and that all personnel are trained on these procedures, in line with OSHA's Hazard Communication and HAZWOPER standards.
[\[11\]](#)

Step-by-Step Disposal Protocol

This protocol provides a direct, procedural workflow for handling **Acetone-13C3** from the point of generation to its final collection.

Step 1: Immediate Handling & Personal Protective Equipment (PPE)

Before handling waste, ensure you are wearing the appropriate PPE to mitigate exposure risks.

- Eye Protection: Safety goggles or glasses are mandatory to protect against splashes, which can cause serious eye irritation.[\[6\]](#)[\[12\]](#)
- Hand Protection: Wear chemical-resistant gloves (e.g., butyl rubber or nitrile) to prevent skin contact.
- Protective Clothing: A lab coat or chemical-resistant apron should be worn.[\[12\]](#)
- Ventilation: Always handle acetone in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of vapors that can cause respiratory irritation and dizziness.[\[6\]](#)[\[12\]](#)

Step 2: Selecting the Appropriate Waste Container

The integrity of the waste containment system is critical for safety.

- Compatibility: The container must be chemically compatible with acetone. The original manufacturer's bottle or a designated plastic or metal solvent waste container is suitable.[\[10\]](#)
[\[13\]](#)
- Condition: The container must be in good condition, free from cracks, leaks, or external residue.[\[10\]](#)[\[14\]](#)

- Closure: The container must have a secure, screw-top cap. It must remain closed at all times except when waste is being added.[3][10] This is a critical safety measure to prevent the escape of flammable vapors.[15] Leaving a funnel in the container is a common but dangerous violation.[14]

Step 3: Waste Accumulation and Labeling

Proper labeling is a regulatory requirement and a cornerstone of safe laboratory practice.

- Initial Labeling: As soon as the first drop of waste is added to the container, it must be labeled.[5]
- Required Information: The label must clearly state the words "Hazardous Waste".[3][14]
- Contents: List all chemical constituents by their full name (e.g., "Waste **Acetone-13C3**"). Do not use abbreviations or chemical formulas.[14] If other compatible solvents are added, their names and approximate percentages must also be listed.
- Capacity: Do not overfill the container. A safe maximum is 90% capacity to allow for vapor expansion.[16]

Step 4: Storage in a Satellite Accumulation Area (SAA)

An SAA is a designated location at or near the point of waste generation where hazardous waste is collected before being moved to a central storage facility.[3][14]

- Location: The SAA must be under the control of the laboratory personnel generating the waste.[14] It should be situated away from foot traffic and ignition sources like heat, sparks, or open flames.[5]
- Segregation: Incompatible waste types (e.g., flammable liquids and oxidizers) must be stored separately, ideally using physical barriers or secondary containment bins.[9][14]
- Secondary Containment: Liquid waste containers should be placed within a larger, chemically resistant tray or bin to contain any potential leaks or spills.[9]
- Quantity Limits: Regulations limit the amount of waste that can be stored in an SAA. The typical limit is 55 gallons of hazardous waste. Once this limit is reached, the waste must be

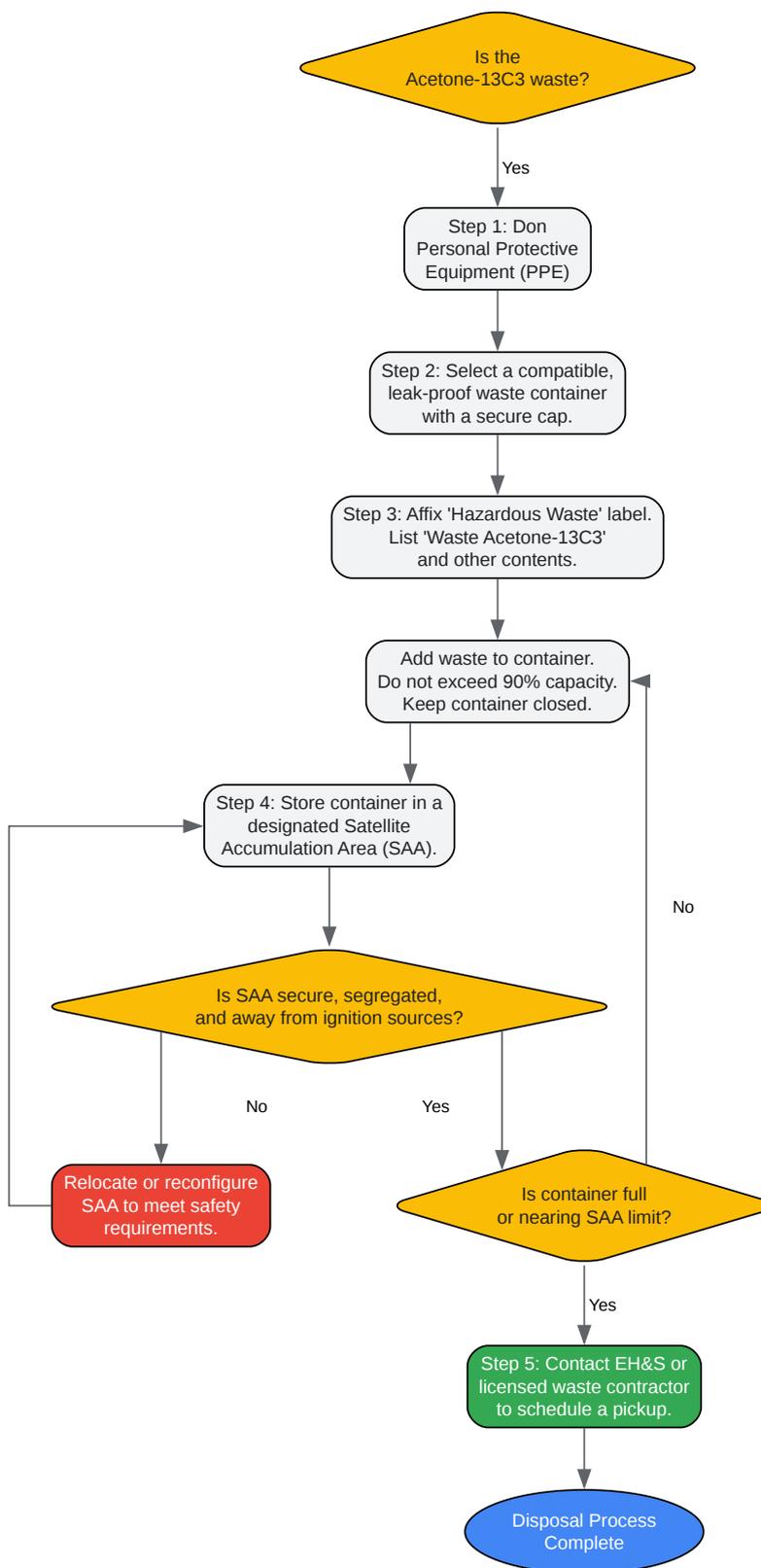
removed within three days.^{[3][10]}

Step 5: Arranging for Final Disposal

Laboratory personnel do not dispose of the waste themselves.

- Contact EH&S: Once the waste container is full (or approaching the SAA time/volume limit), contact your institution's Environmental Health & Safety (EH&S) department or the designated hazardous waste management contractor.^{[6][14]}
- Schedule Pickup: Follow your institution's specific procedures to schedule a waste pickup.^[9]
- Documentation: Ensure all necessary paperwork or online forms are completed accurately. This information is vital for the disposal technicians to handle the waste safely and for the institution to maintain regulatory compliance.

The following diagram illustrates the decision-making workflow for the disposal of **Acetone-13C3**.



[Click to download full resolution via product page](#)

Caption: Disposal workflow for **Acetone-13C3** waste.

Emergency Procedures for Spills

In the event of a spill, a quick and correct response is crucial.

- Minor Spills: For small spills that you are trained and equipped to handle:
 - Alert personnel in the immediate area.
 - Ensure adequate ventilation and eliminate all ignition sources.[6]
 - Contain the spill using a chemical spill kit or absorbent material (e.g., sand, diatomaceous earth).[15]
 - Collect the absorbent material using non-sparking tools and place it in a sealed, properly labeled hazardous waste container.[6]
 - The cleanup residue itself is considered hazardous waste and must be disposed of following the protocol above.[10]
- Major Spills: For large, unmanageable spills, or any spill where you feel unsafe:
 - Evacuate the area immediately.
 - Activate the nearest fire alarm if there is a fire or explosion risk.
 - Contact your institution's emergency response team or local emergency services.

Prohibited Disposal Methods

To ensure safety and compliance, the following disposal methods are strictly forbidden:

- DO NOT pour **Acetone-13C3** down the sink or any drain.[9][17]
- DO NOT dispose of it in the regular trash.[17]
- DO NOT allow the solvent to evaporate in a fume hood as an intentional means of disposal.
[9]
- DO NOT mix **Acetone-13C3** waste with unknown or incompatible chemicals.[9][13]

Adherence to these guidelines is not merely a matter of regulatory compliance; it is a fundamental component of a responsible and safe laboratory culture. By managing chemical waste with diligence and expertise, we protect ourselves, our colleagues, and the environment.

References

- OSHA Regulations and Hazardous Waste Disposal: What To Know. (2022, September 13). IDR Environmental Services. Retrieved from [\[Link\]](#)
- **Acetone-13C3** | C₃H₆O | CID 11434908 - PubChem. National Institutes of Health. Retrieved from [\[Link\]](#)
- Hazardous Chemical Waste Management Guidelines. Columbia University Research. Retrieved from [\[Link\]](#)
- Laboratory Waste Management Guidelines. Princeton University Environmental Health & Safety. Retrieved from [\[Link\]](#)
- How to Ensure Safe Chemical Waste Disposal in Laboratories. (2025, May 21). Daniels Health. Retrieved from [\[Link\]](#)
- OSHA Hazardous Waste Disposal Guidelines. (2024, October 30). CDMS. Retrieved from [\[Link\]](#)
- How to Dispose of Chemical Waste in a Lab Correctly. (2022, April 11). GAIACA. Retrieved from [\[Link\]](#)
- Chemistry Lab Waste Disposal. (2024, June 17). Environmental Marketing Services. Retrieved from [\[Link\]](#)
- Hazardous Waste Operations and Emergency Response (HAZWOPER). Occupational Safety and Health Administration. Retrieved from [\[Link\]](#)
- What Are OSHA Requirements for Hazardous Chemical Storage? (2024, June 18). U.S. Chemical Storage. Retrieved from [\[Link\]](#)
- 1910.120 - Hazardous waste operations and emergency response. Occupational Safety and Health Administration. Retrieved from [\[Link\]](#)

- ACETONE (13C3) (CAS# 93628-01-4). Angene Chemical. Retrieved from [\[Link\]](#)
- How to store acetone and paint. (2024, August 26). Lab Alley. Retrieved from [\[Link\]](#)
- How to dispose of acetone. (2023, November 22). Reddit. Retrieved from [\[Link\]](#)
- Safety Data Sheet: Acetone. Carl ROTH. Retrieved from [\[Link\]](#)
- Hazardous Waste Disposal Guide. Dartmouth College. Retrieved from [\[Link\]](#)
- A Detail Guide on Acetone Disposal. (2024, August 23). CloudSDS. Retrieved from [\[Link\]](#)
- Guidelines for Solvent Waste Recycling and Disposal. (2022, January 19). Hazardous Waste Experts. Retrieved from [\[Link\]](#)
- Guidelines for Solvent Waste Recycling & Disposal. (2025, December 16). AllSource Environmental. Retrieved from [\[Link\]](#)
- Chemical and Hazardous Waste Guide. (2024, October 20). University of Oslo. Retrieved from [\[Link\]](#)
- Hazardous Waste Guide. University of Tennessee Institute of Agriculture Safety Office. Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Acetone-13C3 | C3H6O | CID 11434908 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. isotope.com [isotope.com]
- 3. odu.edu [odu.edu]
- 4. danielshealth.com [danielshealth.com]
- 5. utiasafety.tennessee.edu [utiasafety.tennessee.edu]

- [6. isotope.com \[isotope.com\]](https://isotope.com)
- [7. Guidelines for Solvent Waste Recycling & Disposal | AllSource Environmental \[allsource-environmental.com\]](https://allsource-environmental.com)
- [8. hazardouswasteexperts.com \[hazardouswasteexperts.com\]](https://hazardouswasteexperts.com)
- [9. Hazardous Waste Disposal Guide - Research Areas | Policies \[policies.dartmouth.edu\]](https://policies.dartmouth.edu)
- [10. Chemistry Lab Waste Disposal - Environmental Marketing Services \[emslcusa.com\]](https://emslcusa.com)
- [11. Hazardous Waste Operations and Emergency Response \(HAZWOPER\) - Standards | Occupational Safety and Health Administration \[osha.gov\]](https://osha.gov)
- [12. laballey.com \[laballey.com\]](https://laballey.com)
- [13. mn.uio.no \[mn.uio.no\]](https://mn.uio.no)
- [14. research.columbia.edu \[research.columbia.edu\]](https://research.columbia.edu)
- [15. carlroth.com:443 \[carlroth.com:443\]](https://carlroth.com:443)
- [16. How to Dispose of Chemical Waste in a Lab Correctly \[gaiaca.com\]](https://gaiaca.com)
- [17. A Detail Guide on Acetone Disposal | CloudSDS \[cloudsds.com\]](https://cloudsds.com)
- To cite this document: BenchChem. [A Comprehensive Guide to the Proper Disposal of Acetone-13C3]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b057817#acetone-13c3-proper-disposal-procedures\]](https://www.benchchem.com/product/b057817#acetone-13c3-proper-disposal-procedures)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com